

Application Note: Determination of Flumethrin Residues in Milk by Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: *Flumethrin*

Cat. No.: *B136387*

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Abstract

This application note details a robust and sensitive method for the quantitative determination of **Flumethrin** residues in bovine milk using Gas Chromatography-Mass Spectrometry (GC-MS). The protocol employs a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction and cleanup procedure, followed by analysis with a GC-MS system. This method is suitable for routine monitoring of **Flumethrin** in milk to ensure food safety and compliance with regulatory limits.

Introduction

Flumethrin is a synthetic pyrethroid insecticide and acaricide used to control ectoparasites on livestock.[1] The potential for residues of this compound to be present in milk is a significant concern for consumer health.[2] Consequently, regulatory bodies worldwide have established Maximum Residue Limits (MRLs) for **Flumethrin** in milk and dairy products. This necessitates the availability of reliable and sensitive analytical methods for its detection and quantification. Gas chromatography coupled with mass spectrometry (GC-MS) offers excellent selectivity and sensitivity for the analysis of pesticide residues in complex food matrices like milk.[3][4]

Materials and Reagents

- Solvents: Acetonitrile (ACN), n-hexane, and acetone (pesticide residue grade)

- Reagents: Anhydrous magnesium sulfate (MgSO_4), sodium chloride (NaCl), primary secondary amine (PSA) sorbent, C18 sorbent
- Standards: **Flumethrin** analytical standard ($\geq 98\%$ purity)
- Equipment:
 - High-speed centrifuge
 - Vortex mixer
 - Nitrogen evaporator
 - Analytical balance
 - Volumetric flasks, pipettes, and other standard laboratory glassware
 - GC-MS system

Experimental Protocols

Sample Preparation (Modified QuEChERS Method)

- Extraction:
 - Weigh 10 g of a homogenized milk sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Vortex vigorously for 1 minute.
 - Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.
 - Immediately vortex for 1 minute to prevent the formation of salt agglomerates.
 - Centrifuge at 5000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer the upper acetonitrile layer to a 15 mL centrifuge tube containing 900 mg of anhydrous magnesium sulfate, 150 mg of PSA, and 150 mg of C18 sorbent.
- Vortex for 30 seconds.
- Centrifuge at 5000 rpm for 5 minutes.
- Final Extract Preparation:
 - Transfer 1 mL of the cleaned extract to a clean tube.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of n-hexane for GC-MS analysis.



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Caption: Workflow of the modified QuEChERS method for milk sample preparation.

GC-MS Instrumentation and Conditions

The following instrumental parameters can be used as a starting point and should be optimized for the specific instrument.

Parameter	Condition
Gas Chromatograph	Agilent 7890A GC or equivalent
Mass Spectrometer	Agilent 7000 Series Triple Quadrupole GC/MS or equivalent
Column	HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent[5]
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Injector	Splitless mode, 280°C
Injection Volume	1 µL
Oven Program	Initial 180°C (hold 1 min), ramp at 10°C/min to 300°C (hold 15 min)
Transfer Line Temp.	280°C
Ion Source Temp.	230°C (EI)
Acquisition Mode	Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM)
Monitored Ions (SIM)	To be determined based on the mass spectrum of the Flumethrin standard.
MRM Transitions	Parent ion: 239; Daughter ions: 203, 168, 159 (Collision Energy: 15eV)

Data Presentation

The performance of the method should be validated according to established guidelines. Key validation parameters are summarized below.

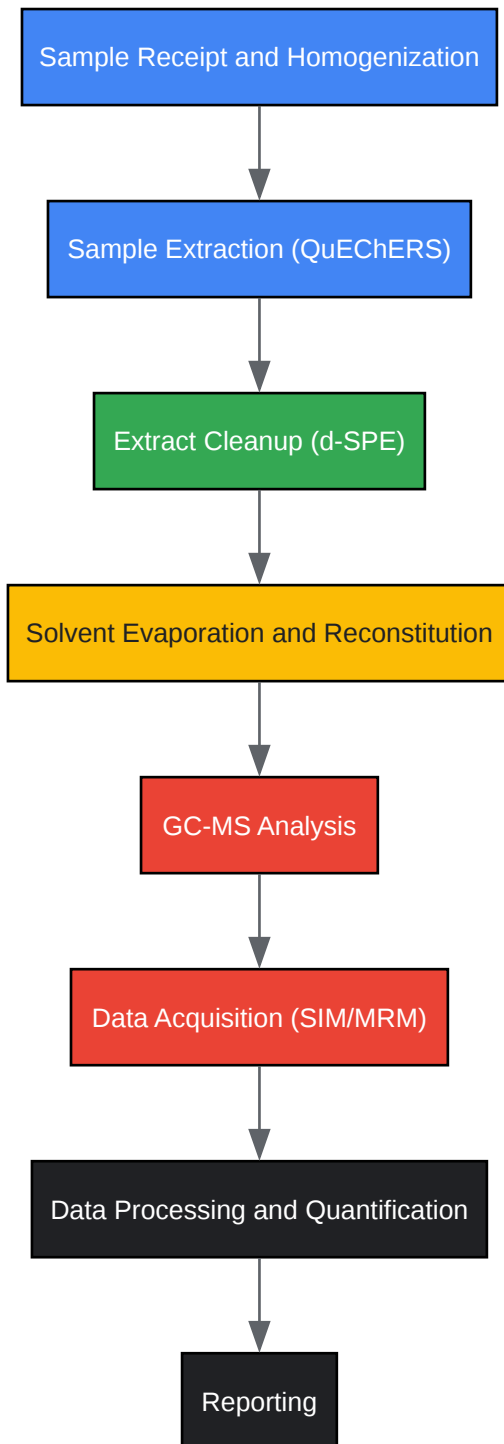
Parameter	Typical Value
Linearity (r^2)	> 0.99
Limit of Detection (LOD)	0.001 - 0.005 mg/kg
Limit of Quantification (LOQ)	0.004 - 0.01 mg/kg
Recovery	78 - 91%
Precision (RSD%)	< 20%

Method Validation

The analytical method should be validated to ensure its reliability for the intended application. The validation should assess the following parameters:

- **Specificity:** The ability of the method to differentiate and quantify the analyte in the presence of other components in the milk matrix. This is confirmed by analyzing blank milk samples to check for interferences at the retention time of **Flumethrin**.
- **Linearity:** A calibration curve should be prepared using matrix-matched standards at a minimum of five concentration levels. The coefficient of determination (r^2) should be greater than 0.99.
- **Accuracy (Recovery):** The recovery of the method should be determined by analyzing blank milk samples spiked with known concentrations of **Flumethrin** at different levels (e.g., low, medium, and high).
- **Precision (Repeatability and Reproducibility):** The precision of the method is evaluated by the relative standard deviation (RSD) of replicate analyses of spiked samples.
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** The LOD is the lowest concentration of the analyte that can be reliably detected, and the LOQ is the lowest concentration that can be quantitatively determined with acceptable precision and accuracy.

Logical Flow of Flumethrin Analysis



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Caption: Overall logical workflow for the analysis of **Flumethrin** in milk.

Conclusion

The described GC-MS method, incorporating a modified QuEChERS sample preparation protocol, provides a sensitive, accurate, and reliable means for the determination of **Flumethrin** residues in milk. The method is suitable for high-throughput screening and quantitative analysis in a routine laboratory setting, aiding in the enforcement of food safety regulations.

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- To cite this document: BenchChem. [Application Note: Determination of Flumethrin Residues in Milk by Gas Chromatography-Mass Spectrometry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b136387#gas-chromatography-mass-spectrometry-for-flumethrin-detection-in-milk]

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